

Proper Disposal Procedures for DL-Valine

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Compound of Interest

Compound Name: *DL-valine*
Cat. No.: B559544

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This document provides a comprehensive, step-by-step guide for the safe and compliant disposal of **DL-Valine**, tailored for researchers, scientists, and drug development professionals. While **DL-Valine** is not classified as a hazardous substance, adherence to proper laboratory waste management protocols is essential for maintaining a safe work environment and ensuring regulatory compliance.[1][2][3]

Immediate Safety and Hazard Identification

According to Safety Data Sheets (SDS), **DL-Valine** is not considered hazardous under the 2012 OSHA Hazard Communication Standard (29 CFR 1910.1200).[1] It is not classified for acute toxicity, skin corrosion/irritation, or as a carcinogen.[2][4] However, as a standard laboratory practice, all chemical waste should be handled with care.[5]

Recommended Personal Protective Equipment (PPE) when handling **DL-Valine** waste:

- Eye Protection: Wear chemical safety goggles or eyeglasses with side protection.[1][4]
- Hand Protection: Use chemical-resistant gloves inspected prior to use.[2][3]
- Body Protection: A standard lab coat is necessary to prevent skin contact.[1]
- Respiratory Protection: If there is a risk of dust formation, use a certified particulate filter respirator.[4]

Quantitative Data Summary

The following table summarizes key physical and chemical properties of **DL-Valine** relevant to its handling and disposal.

Property	Value	Source(s)
Physical State	White, Powder Solid	[1]
Molecular Formula	C ₅ H ₁₁ NO ₂	[3]
Molecular Weight	117.15 g/mol	
Melting Point	283.5 - 285 °C (542.3 - 545 °F)	[1]
pH	~6.1 (50 g/L water solution)	[1]
Solubility	Soluble in water.	[1]
Odor	Odorless	[1]

Step-by-Step Disposal Protocol

This protocol outlines the required procedure for the safe collection, storage, and disposal of **DL-Valine** waste. The primary and recommended disposal route for any laboratory chemical, regardless of hazard classification, is through an institution's Environmental Health and Safety (EHS) program.[\[5\]](#)[\[6\]](#)

Step 1: Waste Segregation

- Pure **DL-Valine**: Collect waste that is solely **DL-Valine** (solid powder or aqueous solutions) in a dedicated waste container.
- Mixed Waste: If **DL-Valine** is mixed with other solvents or chemicals, the entire mixture must be treated as hazardous waste according to the most hazardous component in the mixture.
- Incompatibilities: Do not mix **DL-Valine** waste with strong oxidizing agents.[\[1\]](#)[\[4\]](#) Keep waste streams segregated by chemical compatibility, not alphabetically.[\[6\]](#)[\[7\]](#) For example, keep acids, bases, flammables, and oxidizers in separate containers.[\[8\]](#)

Step 2: Waste Collection and Containerization

- Solid Waste: Collect dry, uncontaminated **DL-Valine** powder and any contaminated materials (e.g., weighing paper, gloves, wipes) in a clearly labeled, sealed container.[9]
- Liquid Waste: Collect aqueous solutions of **DL-Valine** in a sealed, leak-proof container.
- Container Choice: Wastes must be stored in containers made of a compatible material with tightly fitting caps.[7] Plastic bottles are often preferred over glass for chemical waste when compatibility is not an issue.[6] The container must be in good condition with no leaks or rust. [10]

Step 3: Labeling

- All waste containers must be labeled as soon as waste is added.[5]
- Use your institution's official hazardous waste tag.[6] The label must include:
 - The words "Hazardous Waste".[6]
 - Full chemical name: "**DL-Valine**". Do not use abbreviations or formulas.[6] For mixtures, list all components and their approximate concentrations.[7]
 - Date of waste generation or when the container becomes full.[5][6]
 - The principal investigator's name, department, and room number.[6]

Step 4: On-Site Storage

- Store waste containers in a designated "Satellite Accumulation Area" (SAA) within the laboratory.[8]
- Ensure containers are kept closed at all times except when waste is being added.[7][11]
- Provide secondary containment for liquid waste containers to mitigate spills.[5]
- Do not accumulate more than 55 gallons of hazardous waste at one time in your laboratory. [5]

Step 5: Final Disposal

- Contact EHS: Arrange for pickup and disposal through your institution's Environmental Health and Safety (EHS) office or an approved chemical waste contractor.[6][9] Do not transport hazardous waste yourself.[5]
- Prohibited Disposal Methods:
 - Sewer Disposal: Do not empty **DL-Valine** into drains or sewers.[4][11] While some guidelines allow for drain disposal of certain non-hazardous chemicals, it is not a recommended practice in a professional research setting without explicit written permission from EHS.[6][12]
 - Trash Disposal: Disposal of any chemical into the solid waste system (regular trash) is generally not allowed.[6]

Step 6: Disposal of Empty Containers

- An empty container that held **DL-Valine** can typically be disposed of as regular trash after being triple-rinsed with water.[5][10]
- The rinsate from a non-hazardous chemical like **DL-Valine** can usually be discharged to the sanitary sewer.
- Deface or completely remove the original chemical label from the empty, rinsed container before placing it in the trash.[5]

Spill Management

In the event of a spill:

- Avoid dust formation. For dry spills, gently sweep or vacuum the material into a designated waste container.[9]
- If necessary, moisten the material slightly to prevent it from becoming airborne.[9]
- Clean the affected area with water and detergent.
- Collect all cleanup materials (wipes, absorbent pads) and dispose of them as **DL-Valine** waste.

Disposal Workflow Diagram

The following diagram illustrates the decision-making process for the proper disposal of **DL-Valine** waste in a laboratory setting.

Caption: Decision workflow for **DL-Valine** waste disposal.

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References

- 1. fishersci.com [fishersci.com]
- 2. westliberty.edu [westliberty.edu]
- 3. cdhfinechemical.com [cdhfinechemical.com]
- 4. carlroth.com [carlroth.com]
- 5. vumc.org [vumc.org]
- 6. How to Dispose of Chemical Waste | Environmental Health and Safety | Case Western Reserve University [case.edu]
- 7. rtong.people.ust.hk [rtong.people.ust.hk]
- 8. Central Washington University | Laboratory Hazardous Waste Disposal Guidelines [cwu.edu]
- 9. benchchem.com [benchchem.com]
- 10. campussafety.lehigh.edu [campussafety.lehigh.edu]
- 11. Chapter 20, Chemical Hygiene Plan: Chemical Waste Management | Environmental Health & Safety | University of Nevada, Reno [unr.edu]
- 12. acs.org [acs.org]

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